

A Technical Guide to 2-Chlorobenzoic Acid-13C7: Properties and Methodologies

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Compound of Interest

Compound Name: 2-Chlorobenzoic Acid-13C7

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties of **2-Chlorobenzoic Acid-13C7**, an isotopically labeled compound crucial for a range of applications in scientific research and drug development. Due to the limited availability of specific experimental data for the 13C7 isotopologue, this document primarily presents data for the unlabeled 2-Chlorobenzoic Acid as a close surrogate. The key difference lies in the molecular weight, a direct result of the carbon-13 enrichment.

Core Chemical Properties

2-Chlorobenzoic Acid is a white, crystalline solid.^[1] The introduction of seven 13C atoms in **2-Chlorobenzoic Acid-13C7** significantly increases its molecular weight, a property leveraged in isotope dilution mass spectrometry for accurate quantification.

Physicochemical Data

The following table summarizes the key physicochemical properties of unlabeled 2-Chlorobenzoic Acid. These values are expected to be very similar for **2-Chlorobenzoic Acid-13C7**, with the exception of molecular weight.

Property	Value	Reference
Molecular Formula	C7H5ClO2	[1][2][3]
Molecular Weight (unlabeled)	156.57 g/mol	[1][4]
Molecular Weight (13C7)	163.55 g/mol	(Calculated)
Melting Point	138-142 °C	[4][5][6]
Boiling Point	285 °C	[1][6]
Density	1.544 g/cm ³ at 20 °C	[4][6]
pKa	2.89 at 25 °C	[1][4]
LogP	2.05	

Solubility

Solubility data for unlabeled 2-Chlorobenzoic Acid in various solvents is detailed below.

Solvent	Solubility (g/100 g)	Temperature (°C)	Reference
Acetone	35.97	15	[4]
Benzene	2.02	26	[4]
Carbon Disulfide	0.41	15	[4]
Carbon Tetrachloride	0.36	15	[4]
Diethyl Ether	23.89	15	[4]
Ethanol	Very Soluble	-	[4]
Ethyl Acetate	14.7	15	[4]
Heptane	2.64	79	[4]
Water	0.21	25	[4]
Water	4.03	100	[4]

Spectroscopic Data

Spectroscopic data is essential for the structural elucidation and confirmation of 2-Chlorobenzoic Acid.

NMR Spectroscopy

The ^{13}C NMR spectrum of unlabeled 2-Chlorobenzoic Acid in CDCl_3 shows the following chemical shifts (δ) in ppm: 171.09, 134.83, 133.65, 132.54, 131.56, 128.46, 126.75.[7] For **2-Chlorobenzoic Acid- $^{13}\text{C}7$** , the ^1H NMR spectrum is expected to be similar to the unlabeled compound, but the ^{13}C NMR spectrum will show significant coupling between the ^{13}C -labeled carbons.

Mass Spectrometry

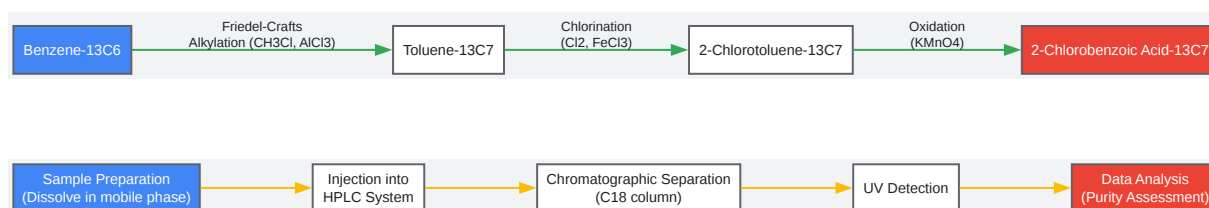
The mass spectrum of unlabeled 2-Chlorobenzoic Acid shows a molecular ion peak (M^+) at m/z 156.[8] For **2-Chlorobenzoic Acid- $^{13}\text{C}7$** , the molecular ion peak would be expected at m/z 163, reflecting the mass of the seven ^{13}C isotopes.

Experimental Protocols

While specific experimental protocols for the synthesis and analysis of **2-Chlorobenzoic Acid- $^{13}\text{C}7$** are not readily available in the public domain, established methods for the unlabeled compound can be adapted.

Proposed Synthesis Workflow

The synthesis of **2-Chlorobenzoic Acid- $^{13}\text{C}7$** would likely start from a ^{13}C -labeled precursor, such as $^{13}\text{C}_6$ -benzene. A plausible synthetic route is outlined below.



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